

In-Depth Technical Guide to Insecticidal Agent 9 (Compound I-17)

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Compound of Interest

Compound Name: Insecticidal agent 9

Cat. No.: B15553047

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Insecticidal Agent 9**, also identified as Compound I-17, a novel multitarget insect growth regulator. The information presented herein is curated for researchers, scientists, and professionals engaged in the development of advanced pest management solutions.

Chemical Identity and Properties

Insecticidal Agent 9 (Compound I-17) is a novel acetamido derivative containing a hexacyclic pyrazole carboxamide core. While a specific CAS number has not been publicly assigned, its chemical structure and identifiers are detailed below.

Identifier	Value
Common Name	Insecticidal agent 9, Compound I-17
SMILES	<chem>O=C(CNC(C1=C2CCCCC2=NN1C3=CCCC=C3)=O)NCC(C=C4)=CC=C4C(F)(F)F</chem>
Molecular Formula	C ₂₉ H ₂₇ F ₃ N ₄ O ₂
Molecular Weight	536.55 g/mol

Biological Activity and Quantitative Data

Insecticidal Agent 9 exhibits significant insecticidal properties against several lepidopteran pests. Its multitarget mechanism of action involves the ecdysone receptor (EcR) and multiple chitinases, disrupting the insect molting process.

Table 1: Larvicidal Activity of **Insecticidal Agent 9**[\[1\]](#)

Target Pest	Assay	Value
Plutella xylostella (Diamondback Moth)	LC50	93.32 mg/L
Ostrinia furnacalis (Asian Corn Borer)	LC50	114.79 mg/L
Spodoptera frugiperda (Fall Armyworm)	Mortality	86.1% at 500 mg/L

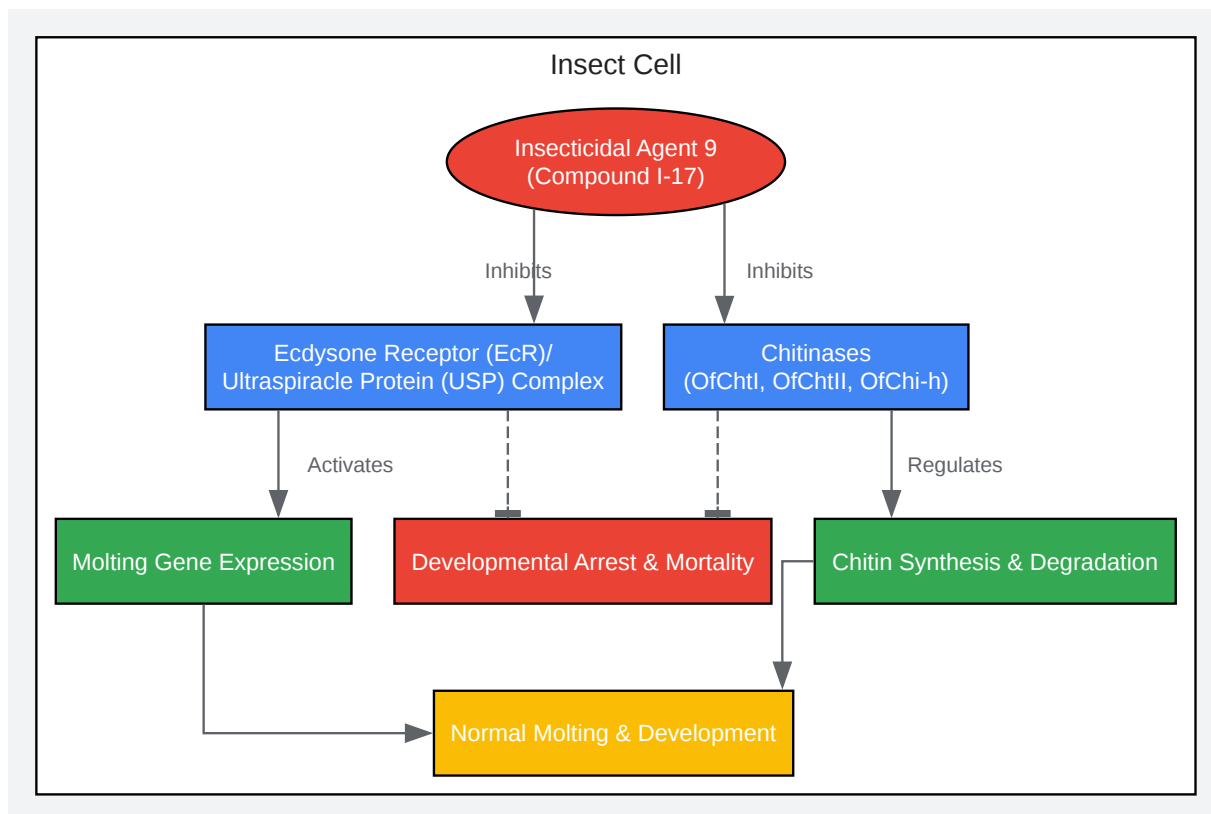
Table 2: Biochemical Activity of **Insecticidal Agent 9**[\[1\]](#)[\[2\]](#)

Target Protein	Assay	Concentration	Result
Ecdysone Receptor (EcR)	Binding Activity	8 mg/L	17.7%
OfChtI (Chitinase I)	Inhibitory Rate	50 μ M	69.2%
OfChtII (Chitinase II)	Inhibitory Rate	50 μ M	71.5%
OfChi-h (Chitinase-h)	Inhibitory Rate	50 μ M	73.9%

Mechanism of Action: A Dual-Pronged Attack

Insecticidal Agent 9 functions as an insect growth regulator by simultaneously targeting two critical physiological pathways in insects: ecdysteroid signaling and chitin metabolism. This dual-target approach is a promising strategy to enhance efficacy and potentially mitigate the development of resistance.

The proposed signaling pathway is visualized in the diagram below.



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Caption: Dual inhibitory action of **Insecticidal Agent 9** on insect molting pathways.

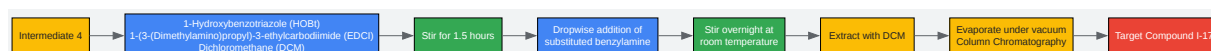
Experimental Protocols

The following protocols are based on the methodologies described in the primary literature.

General Synthesis of Insecticidal Agent 9 (Compound I-17)[2]

The synthesis of Compound I-17 is a multi-step process. The final step involves the reaction of an intermediate with a substituted benzylamine.

Experimental Workflow for Synthesis



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Caption: General workflow for the synthesis of Compound I-17.

Detailed Procedure:

- Intermediate 4 (1.6 mmol), 1-hydroxybenzotriazole (HOBt, 2.4 mmol), and 1-(3-(dimethylamino)propyl)-3-ethylcarbodiimide (EDCI, 2.4 mmol) are dissolved in 20 mL of dichloromethane (DCM).
- The mixture is stirred for 1.5 hours.
- Substituted benzylamine (2.4 mmol) is added dropwise to the solution.
- The reaction is stirred overnight at room temperature.
- Upon completion, the organic phase is extracted with DCM.
- The solvent is evaporated under vacuum.
- The final product is purified via column chromatography using a petroleum ether:ethyl acetate (3:1) solvent system.

Insecticidal Activity Bioassay[1]

The insecticidal activity of Compound I-17 was evaluated against third-instar larvae of *P. xylostella*, *O. furnacalis*, and *S. frugiperda*.

Procedure:

- A series of concentrations of Compound I-17 are prepared.
- Leaf discs (for *P. xylostella*) or artificial diets (for *O. furnacalis* and *S. frugiperda*) are treated with the different concentrations of the compound.

- Third-instar larvae are introduced to the treated food source.
- Mortality is recorded after a specified period.
- The LC50 values are calculated using probit analysis.

Ecdysone Receptor Binding Assay[1]

The binding activity of Compound I-17 to the ecdysone receptor is determined using a competitive binding assay.

Procedure:

- The ligand-binding domain of the ecdysone receptor is expressed and purified.
- A fluorescently labeled ecdysone analog is used as the probe.
- The purified receptor and the fluorescent probe are incubated with varying concentrations of Compound I-17.
- The degree of displacement of the fluorescent probe by the test compound is measured using fluorescence polarization.
- The binding activity is calculated as the percentage of probe displacement.

Chitinase Inhibition Assay[1]

The inhibitory effect of Compound I-17 on chitinase activity is assessed using a colorimetric assay.

Procedure:

- Chitinase enzymes (OfChtI, OfChtII, and OfChi-h) are expressed and purified.
- A chromogenic chitin substrate is used.
- The purified enzymes are incubated with the substrate in the presence and absence of Compound I-17.

- The reaction is stopped, and the absorbance of the product is measured at a specific wavelength.
- The percentage of inhibition is calculated by comparing the enzyme activity with and without the inhibitor.

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References

- 1. pubs.acs.org [pubs.acs.org]
- 2. pubs.acs.org [pubs.acs.org]
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